

Spectroscopic Profile of 4,4'-Bipthalic Anhydride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Bipthalic anhydride

Cat. No.: B1265869

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **4,4'-Bipthalic anhydride** (BPDA), a key monomer in the synthesis of high-performance polyimides. Aimed at researchers, scientists, and professionals in drug development and materials science, this document compiles available Fourier-Transform Infrared (FTIR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS) data. Detailed experimental protocols and a visual representation of the analytical workflow are also presented to facilitate replication and further research.

Introduction

4,4'-Bipthalic anhydride, also known as 3,3',4,4'-biphenyltetracarboxylic dianhydride or [5,5'-Biisobenzofuran]-1,1',3,3'-tetrone, is a pivotal building block for aromatic polyimides.^[1] These polymers are renowned for their exceptional thermal stability, mechanical strength, and chemical resistance, making them indispensable in the aerospace, electronics, and automotive industries. Accurate spectroscopic characterization of BPDA is crucial for quality control, reaction monitoring, and understanding the structure-property relationships of the resulting polymers. This guide summarizes the essential spectroscopic data for this important compound.

Molecular and Spectroscopic Data

The fundamental properties and spectroscopic data for **4,4'-Bipthalic anhydride** are summarized in the tables below.

Table 1: General Information for **4,4'-Bipthalic Anhydride**

Property	Value	Reference
Chemical Formula	C ₁₆ H ₆ O ₆	[1]
Molecular Weight	294.22 g/mol	[1]
CAS Number	2420-87-3	[1]

Mass Spectrometry

Mass spectrometry of **4,4'-Bipthalic anhydride** confirms its molecular weight. The electron ionization (EI) mass spectrum shows a prominent molecular ion peak (M⁺) at m/z 294, corresponding to the molecular weight of the compound.[1]

Table 2: Mass Spectrometry Data for **4,4'-Bipthalic Anhydride**

m/z	Interpretation
294	Molecular ion [M] ⁺
250	[M - CO ₂] ⁺
222	[M - CO ₂ - CO] ⁺
194	[M - 2CO ₂ - CO] ⁺
166	[C ₁₂ H ₆ O] ⁺
139	[C ₁₁ H ₇] ⁺

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **4,4'-Bipthalic anhydride** is characterized by the distinct vibrational modes of the aromatic rings and the anhydride functional groups. The most prominent peaks

are the symmetric and asymmetric stretching vibrations of the carbonyl groups in the five-membered anhydride rings.

Table 3: FTIR Spectral Data for **4,4'-Bipthalic Anhydride**

Wavenumber (cm ⁻¹)	Assignment
~1850	C=O asymmetric stretching
~1780	C=O symmetric stretching
~1600	Aromatic C=C stretching
~1250	C-O-C stretching
~900	C-H out-of-plane bending

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the highly symmetric nature of the **4,4'-Bipthalic anhydride** molecule, its NMR spectra are relatively simple. The aromatic protons and carbons give rise to distinct signals that can be assigned based on their chemical environment.

Table 4: ¹H NMR Spectral Data for **4,4'-Bipthalic Anhydride**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.3	d	2H	Protons ortho to the anhydride
~8.1	dd	2H	Protons meta to the anhydride and ortho to the biphenyl link
~8.0	d	2H	Protons ortho to the biphenyl link

Table 5: ¹³C NMR Spectral Data for **4,4'-Bipthalic Anhydride**

Chemical Shift (δ , ppm)	Assignment
~163	Carbonyl carbons (C=O)
~145	Quaternary carbons of the biphenyl linkage
~138	Aromatic CH carbons
~134	Quaternary carbons adjacent to the carbonyls
~125	Aromatic CH carbons
~123	Aromatic CH carbons

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

Mass Spectrometry

A sample of **4,4'-Bipthalic anhydride** is introduced into the mass spectrometer, typically via a direct insertion probe for solid samples. The sample is then ionized using electron ionization (EI). The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer. A detector then records the abundance of each ion, generating the mass spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

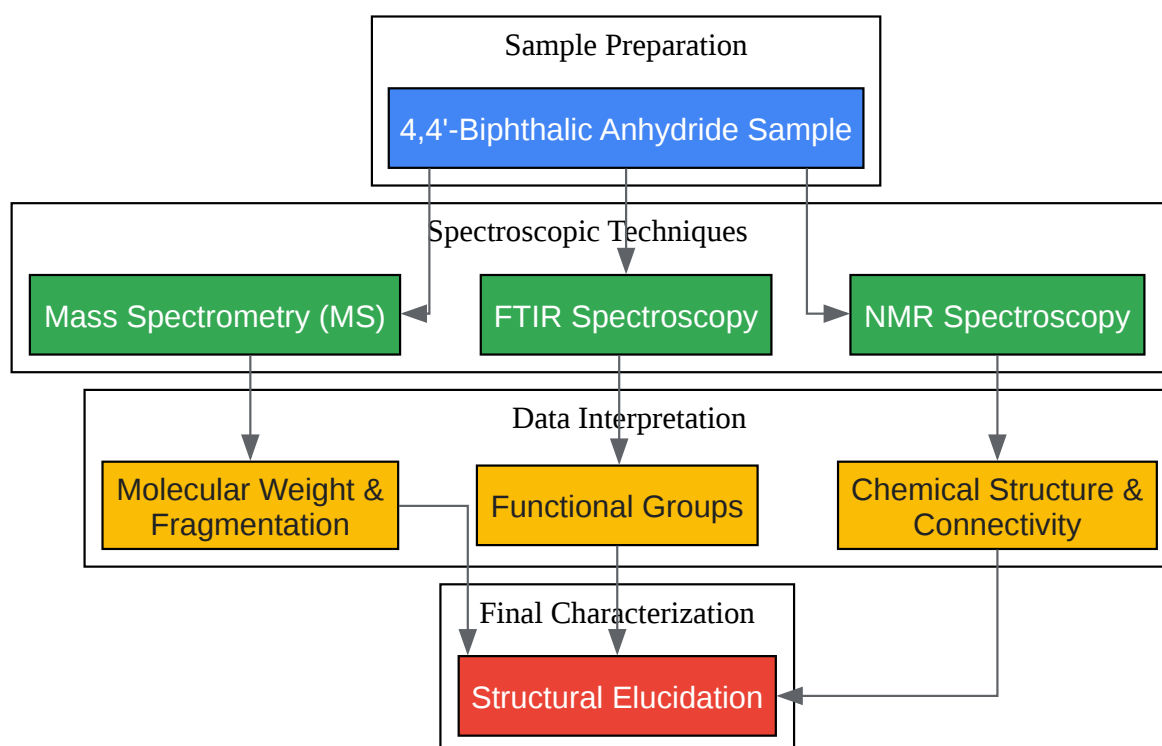
For solid samples like **4,4'-Bipthalic anhydride**, the KBr pellet method is commonly employed. A small amount of the finely ground sample is mixed with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet. The pellet is placed in the sample holder of the FTIR spectrometer, and the infrared spectrum is recorded.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **4,4'-Bipthalic anhydride** is prepared using a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$). The solution is then transferred to an NMR tube. Both 1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer. The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for a compound like **4,4'-Bipthalic anhydride** is depicted in the following diagram. This workflow ensures a comprehensive characterization of the molecule's structure.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the general workflow for the spectroscopic characterization of a chemical compound.

Conclusion

This technical guide provides a consolidated resource for the spectroscopic data of **4,4'-Bipthalic anhydride**. The presented FTIR, NMR, and mass spectrometry data are essential for the identification and quality assessment of this commercially significant monomer. The detailed experimental protocols and the illustrative workflow offer a practical framework for

researchers and scientists engaged in the synthesis and characterization of BPDA and its derivatives. This information is vital for advancing the development of high-performance polymers and other novel materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,4'-Bipthalic anhydride [webbook.nist.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 4,4'-Bipthalic Anhydride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265869#spectroscopic-data-of-4-4-bipthalic-anhydride-ftir-nmr-mass]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com